

Physical and chemical properties of 2,8-Dimethyldibenzothiophene

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Compound of Interest

Compound Name: 2,8-Dimethyldibenzothiophene

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An In-depth Technical Guide to 2,8-Dimethyldibenzothiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,8-Dimethyldibenzothiophene**, a heterocyclic aromatic compound with significant applications in materials science, organic synthesis, and environmental studies. This document collates available data on its properties, outlines experimental protocols for its synthesis and characterization, and presents a logical workflow for its study.

Core Physical and Chemical Properties

2,8-Dimethyldibenzothiophene is a white to orange or green crystalline powder at room temperature.^[1] It is characterized by a dibenzothiophene core structure with two methyl groups at the 2 and 8 positions. This substitution pattern influences its electronic properties and reactivity. The compound exhibits excellent thermal stability and is soluble in organic solvents.
^[1]

Table 1: Physical and Chemical Properties of 2,8-Dimethyldibenzothiophene

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₂ S	[1][2]
Molecular Weight	212.31 g/mol	[1][3]
CAS Number	1207-15-4	[1][2][4]
Melting Point	120 - 123 °C	[1]
Boiling Point	364.9 ± 11.0 °C at 760 mmHg	[2]
Appearance	White to orange to green crystalline powder	[1]
Solubility	Soluble in organic solvents	[1]
Purity	≥ 97% (GC)	[1]
XLogP3	5.1	[3]
PSA	28.2 Å ²	[3]
Density	1.2 ± 0.1 g/cm ³	[2]
Flash Point	130.2 ± 5.5 °C	[2]
Refractive Index	1.707	[2]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2,8-Dimethyldibenzothiophene** are not readily available in the public domain, a general approach can be extrapolated from synthetic methods for analogous dibenzothiophene derivatives. The following represents a plausible synthetic and characterization workflow.

Synthesis of 2,8-Dimethyldibenzothiophene

A common method for the synthesis of dibenzothiophenes is the reaction of a biphenyl precursor with a sulfur source in the presence of a catalyst. For **2,8-dimethyldibenzothiophene**, a potential route involves the use of 4,4'-dimethylbiphenyl.

Materials:

- 4,4'-dimethylbiphenyl
- Sulfur dichloride (SCl_2) or elemental sulfur (S)
- Aluminum chloride (AlCl_3) or another suitable Lewis acid catalyst
- Anhydrous solvent (e.g., carbon disulfide, dichloromethane)
- Hydrochloric acid (for workup)
- Organic solvent for extraction (e.g., dichloromethane, ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate, magnesium sulfate)
- Silica gel for column chromatography
- Eluent for chromatography (e.g., hexane/ethyl acetate mixture)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a dropping funnel, dissolve 4,4'-dimethylbiphenyl in the anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Cool the mixture in an ice bath.
- Slowly add the sulfur source (e.g., sulfur dichloride) to the stirred solution.
- After the addition is complete, add the Lewis acid catalyst (e.g., aluminum chloride) portion-wise, maintaining the low temperature.
- Allow the reaction mixture to warm to room temperature and then heat to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and quench by carefully pouring it over crushed ice and hydrochloric acid.
- Separate the organic layer and extract the aqueous layer with an organic solvent.

- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system to yield pure **2,8-Dimethyldibenzothiophene**.

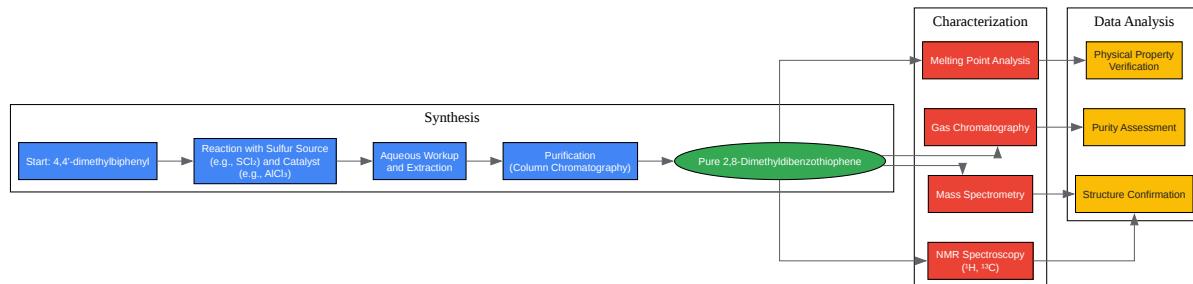
Characterization

The identity and purity of the synthesized **2,8-Dimethyldibenzothiophene** should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra should be recorded to confirm the structure of the molecule, showing the characteristic signals for the aromatic protons and carbons, as well as the methyl groups.
- Mass Spectrometry (MS): The molecular weight of the compound can be confirmed by mass spectrometry, with the molecular ion peak corresponding to the calculated molecular weight.
- Gas Chromatography (GC): The purity of the compound can be assessed using gas chromatography. A purity of $\geq 97\%$ is typically expected.[1]
- Melting Point Analysis: The melting point of the purified product should be determined and compared to the literature value (120 - 123 °C).[1]

Logical Workflow

The following diagram illustrates a logical workflow for the synthesis and characterization of **2,8-Dimethyldibenzothiophene**.



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Synthesis and Characterization Workflow for **2,8-Dimethylbibenzothiophene**.

Reactivity and Applications

2,8-Dimethylbibenzothiophene serves as a versatile building block in organic synthesis and materials science.^[1] Its thiophene ring allows for various chemical modifications. The methyl groups influence the electronic properties and can affect the reactivity of the aromatic system.

Key applications include:

- Organic Electronics: As a building block for organic semiconductors and materials for photovoltaic devices.^[1]
- Polymer Chemistry: Used in the formulation of specialty polymers to enhance thermal stability and chemical resistance.^[1]
- Chemical Intermediate: Serves as a precursor for the synthesis of more complex functionalized aromatic compounds.^[1]

- Environmental Studies: Employed in research to understand the behavior and degradation of sulfur-containing aromatic compounds in the environment.[1]

The reactivity of alkylbibenzothiophenes, including dimethyl derivatives, has been studied in the context of desulfurization processes. The position of the methyl groups can sterically hinder the interaction of the sulfur atom with catalysts, which is a crucial factor in hydrodesulfurization reactions.[5]

Safety Information

2,8-Dimethylbibenzothiophene is irritating to the eyes, respiratory system, and skin. It is essential to handle this compound in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. Store the compound at room temperature.[1]

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